

In-Depth Technical Guide: 3-Methylbenzyl Isocyanate (CAS 61924-25-2)

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Compound of Interest

Compound Name: 3-Methylbenzyl isocyanate

Cat. No.: B1349297

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methylbenzyl isocyanate (CAS number: 61924-25-2), also known as 1-(isocyanatomethyl)-3-methylbenzene, is a versatile organic building block of significant interest in medicinal chemistry and materials science.^{[1][2]} Its reactive isocyanate functional group makes it a valuable intermediate for the synthesis of a wide array of compounds, including pharmaceuticals and polymers.^[1] This technical guide provides a comprehensive overview of its properties, applications, and relevant experimental methodologies.

Chemical and Physical Properties

The fundamental physicochemical properties of **3-Methylbenzyl isocyanate** are summarized in the table below, providing essential data for its handling, storage, and use in synthetic chemistry.

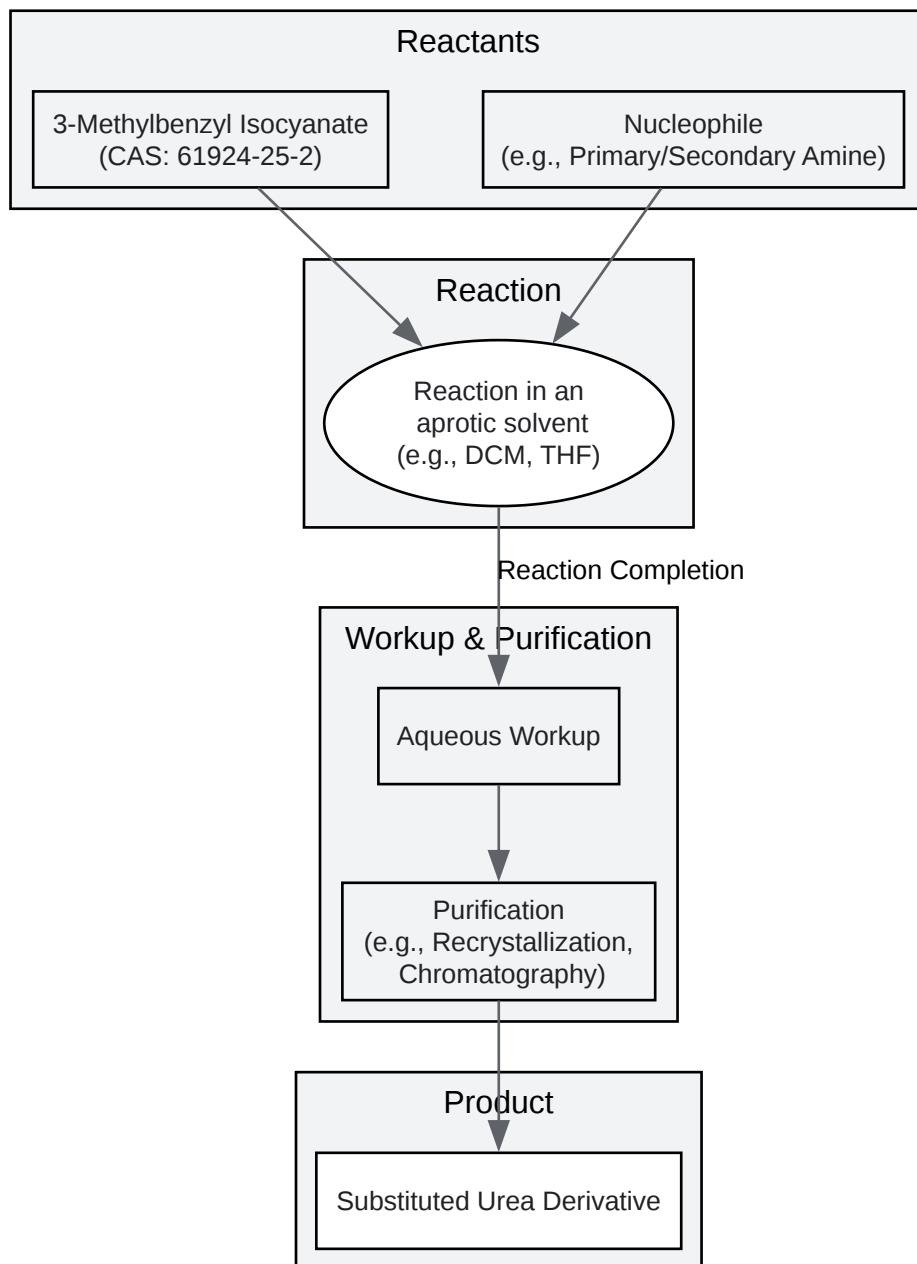
Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO	[1] [3] [4]
Molecular Weight	147.17 g/mol	[1] [3] [4]
Appearance	Clear colorless to yellow liquid	[1] [3]
Density	1.052 g/mL at 25 °C	[1] [3] [4]
Boiling Point	34-36 °C at 0.1 mmHg	[1] [3] [4]
Flash Point	225 °F (107.2 °C)	[1]
Refractive Index	n _{20/D} 1.523	[1] [4]
Vapor Pressure	0.114 mmHg at 25°C	[1]
Storage Temperature	2-8°C	[1] [4]

Synthesis and Reactivity

3-Methylbenzyl isocyanate is primarily utilized as a reactive intermediate. The isocyanate group (-N=C=O) is highly electrophilic and readily reacts with nucleophiles such as amines, alcohols, and water to form ureas, carbamates, and amines (after decarboxylation of the initial carbamic acid), respectively.

A general workflow for the utilization of **3-Methylbenzyl isocyanate** in the synthesis of a substituted urea, a common structural motif in pharmacologically active compounds, is depicted below.

General Synthetic Workflow using 3-Methylbenzyl Isocyanate

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Synthetic workflow for urea formation.

Applications in Drug Discovery and Development

The primary application of **3-Methylbenzyl isocyanate** in drug discovery is as a synthon for the preparation of more complex molecules with therapeutic potential. Its utility is particularly noted in the synthesis of inhibitors for various enzymes.

Synthesis of Human Leukocyte Elastase (HLE) Inhibitors

Human Leukocyte Elastase (HLE) is a serine protease implicated in the pathology of inflammatory diseases such as chronic obstructive pulmonary disease (COPD) and acute respiratory distress syndrome (ARDS). Consequently, the development of HLE inhibitors is a significant area of pharmaceutical research. **3-Methylbenzyl isocyanate** can be used as a key building block in the synthesis of non-peptidic HLE inhibitors. For instance, it can be reacted with an appropriate amine-containing scaffold to introduce the 3-methylbenzyl group, which can interact with specific pockets in the enzyme's active site.

Experimental Protocols

The following is a representative experimental protocol for the synthesis of a substituted urea using an isocyanate, which can be adapted for **3-Methylbenzyl isocyanate**.

Objective: To synthesize a disubstituted urea via the reaction of an isocyanate with a primary amine.

Materials:

- **3-Methylbenzyl isocyanate**
- Primary amine of interest
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

- Standard laboratory glassware and magnetic stirrer

Procedure:

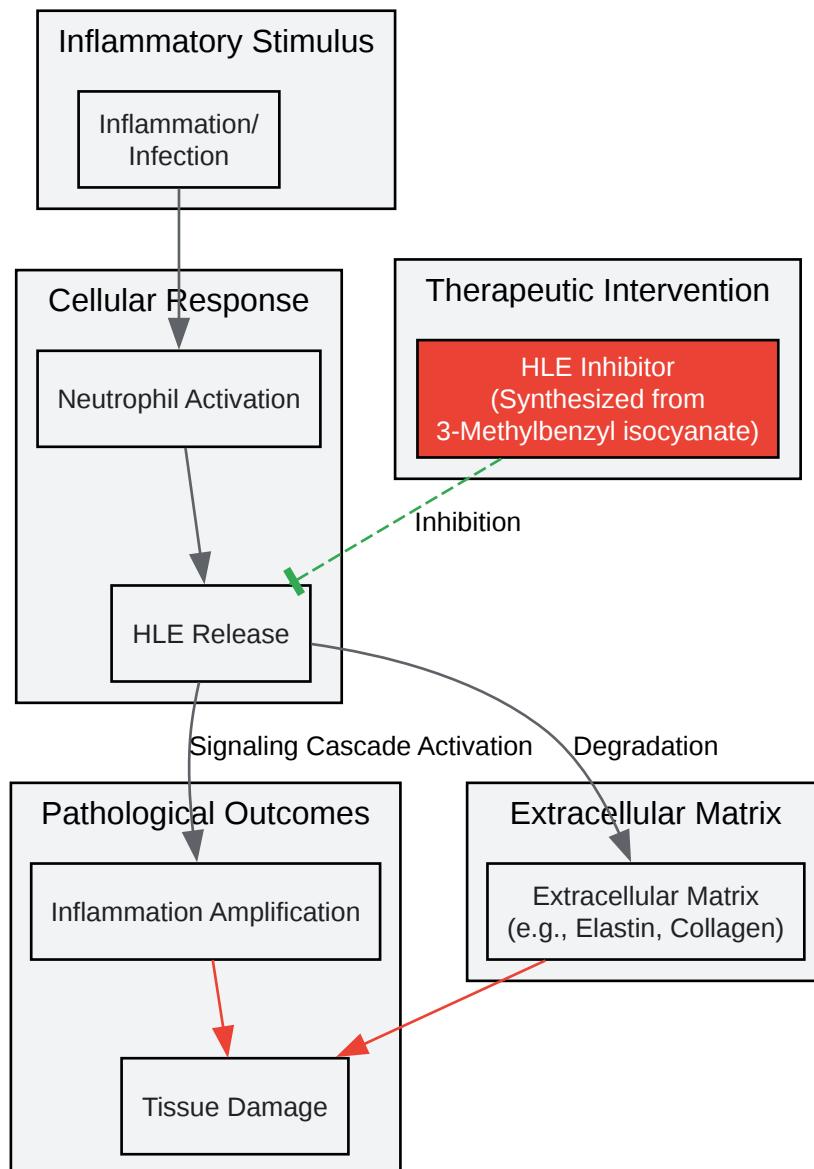
- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve the primary amine (1.0 equivalent) in anhydrous DCM or THF under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Isocyanate: To the stirred solution of the amine at 0 °C (ice bath), add a solution of **3-Methylbenzyl isocyanate** (1.05 equivalents) in the same anhydrous solvent dropwise over a period of 10-15 minutes.
- Reaction Monitoring: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting materials are consumed.
- Workup: Upon completion, quench the reaction by adding a small amount of water. Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from an appropriate solvent system (e.g., ethyl acetate/hexanes) or by column chromatography on silica gel to afford the pure disubstituted urea.

Biological Context: Human Leukocyte Elastase Signaling

As **3-Methylbenzyl isocyanate** is a precursor for HLE inhibitors, understanding the biological role of HLE is crucial for drug development professionals. HLE, when released by neutrophils, can degrade components of the extracellular matrix and activate or inactivate various signaling molecules, contributing to tissue damage and inflammation. HLE inhibitors aim to block these downstream effects.

The following diagram illustrates a simplified signaling pathway involving Human Leukocyte Elastase and the points of intervention for inhibitors.

Simplified Human Leukocyte Elastase (HLE) Signaling and Inhibition



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HLE signaling and point of inhibition.

Safety and Handling

3-Methylbenzyl isocyanate is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.[4]

Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.[4]
- Causes skin and serious eye irritation.[4]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[4]
- May cause respiratory irritation.[4]

Precautionary Measures:

- Wear protective gloves, protective clothing, eye protection, and face protection.[4]
- Avoid breathing fumes, gas, mist, vapors, or spray.[4]
- Use only outdoors or in a well-ventilated area.[4]
- In case of inadequate ventilation, wear respiratory protection.[4]

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.

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